

# 4-Bromopyrene molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromopyrene

Cat. No.: B044933

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## An In-depth Technical Guide on the Core Properties of 4-Bromopyrene

This technical guide provides essential information regarding the molecular properties of **4-Bromopyrene**, a compound of interest for researchers, scientists, and professionals in drug development.

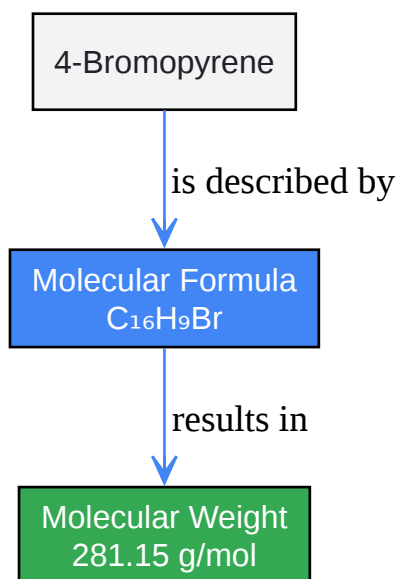
## Core Molecular Data

**4-Bromopyrene** is a halogenated derivative of pyrene.<sup>[1]</sup> Its fundamental molecular characteristics are summarized below, providing a foundational dataset for research and development activities.

Property	Value	Source
Chemical Formula	C <sub>16</sub> H <sub>9</sub> Br	<sup>[1][2][3][4][5]</sup>
Molecular Weight	281.15 g/mol	<sup>[2][3][4][5]</sup>
CAS Number	1732-26-9	<sup>[1][2]</sup>

## Logical Relationship of Molecular Properties

The relationship between the chemical name, its empirical formula, and its calculated molecular weight is a fundamental concept in chemistry. The formula dictates the composition of the molecule, from which the molecular weight is derived.



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Caption: Logical flow from chemical name to molecular formula and weight.

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## References

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- 5. 4-Bromopyrene | C<sub>16</sub>H<sub>9</sub>Br | CID 3014036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Bromopyrene molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044933#4-bromopyrene-molecular-weight-and-formula]

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